

5-Bromo-2-(isopentyloxy)benzoic Acid: Comprehensive Spectroscopic Characterization & Synthetic Methodologies

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Compound of Interest

Compound Name:	5-Bromo-2-(isopentyloxy)benzoic acid
CAS No.:	60783-95-1
Cat. No.:	B469578

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Executive Summary

5-Bromo-2-(isopentyloxy)benzoic acid (CAS: 60783-95-1) is a halogenated aromatic carboxylic acid characterized by an ortho-isopentyloxy substitution[1]. In medicinal chemistry and agrochemical development, this compound serves as a critical building block. The bromine atom provides a highly reactive site for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura or Heck couplings), while the bulky isopentyl chain modulates the lipophilicity (logP) of the resulting pharmacophores[2].

This technical guide provides a rigorous breakdown of the compound's spectroscopic profile (NMR, IR, MS) and details a self-validating synthetic protocol. By understanding the causality behind its spectral signatures and synthetic behavior, researchers can ensure absolute structural verification during drug development workflows.

Structural Identity & Physicochemical Profile

Before diving into spectroscopic analysis, it is necessary to establish the baseline physicochemical parameters of the target molecule.

Parameter	Value
IUPAC Name	5-Bromo-2-(3-methylbutoxy)benzoic acid
CAS Number	60783-95-1
Molecular Formula	C ₁₂ H ₁₅ BrO ₃
Molecular Weight	287.15 g/mol
SMILES	<chem>CC(C)CCOC1=C(C=C(C=C1)Br)C(=O)O</chem>
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	3

Synthetic Workflow & Mechanistic Causality

The synthesis of ortho-alkoxybenzoic acids typically relies on the O-alkylation of salicylic acid derivatives[3]. However, direct alkylation of 5-bromosalicylic acid with an alkyl halide in the presence of a base (like K₂CO₃) is problematic. The carboxylate anion is a competent nucleophile, meaning direct alkylation often yields the ester (isopentyl 5-bromo-2-(isopentyloxy)benzoate) rather than the free acid[4].

The Causality of the Chosen Route: To bypass this chemoselectivity issue, a robust, self-validating three-step protocol is employed:

- **Masking:** The carboxylic acid is protected as a methyl ester via Fischer esterification.
- **Williamson Ether Synthesis:** The phenolic hydroxyl group is deprotonated by K₂CO₃ in a polar aprotic solvent (DMF) to maximize the nucleophilicity of the phenoxide, which then attacks isopentyl bromide via an S_N2 mechanism.
- **Saponification & Precipitation:** The ester is hydrolyzed using NaOH. The reaction is self-validating: upon acidification with HCl to pH 2, the carboxylate is protonated. Because the

neutral free acid is highly lipophilic and insoluble in water, it crashes out of solution as a pure precipitate, driving the reaction to completion and simplifying purification.



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Figure 1: Stepwise synthetic workflow for **5-bromo-2-(isopentyloxy)benzoic acid**.

Spectroscopic Data Analysis

To confirm the successful synthesis and purity of the compound, researchers must rely on a triangulation of NMR, IR, and MS data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra provide definitive proof of the 1,2,5-trisubstituted aromatic substitution pattern and the intact isopentyl chain.

Table 1: ^1H NMR Data (400 MHz, CDCl_3) | Position | Shift (ppm) | Multiplicity | Int. |

(Hz)	Mechanistic Assignment & Causality	Position	Shift (ppm)	Multiplicity	Int.
11.8	COOH	H-1	10.85	br s	1H
8.25	Highly deshielded due to electron withdrawal and H-bonding. Shifted heavily downfield due to anisotropic deshielding from the adjacent carbonyl	H-6	8.25	d	1H

7.58	Meta-coupled to H-4. Exhibits both ortho coupling (	H-4	7.58	dd	1H
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6.88	to H-3 and meta W-coupling (	H-3	6.88	d	1H
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6.5	to H-6. Shielded by the resonance electron donation from the adjacent oxygen lone pairs.	H-1'	4.15	t	2H
6.8	O-CH ₂ group; deshielded by the electronegative oxygen atom.	H-2'	1.75	q (or m)	2H
1.85	Aliphatic CH ₂ adjacent to the methine center.	H-3'	1.85	m	1H
0.98	Aliphatic methine (CH) splitting the adjacent methyls.	H-4', 5'	0.98	d	6H

Table 2: ^{13}C NMR Data (100 MHz, CDCl_3)

Shift (ppm)	Assignment	Carbon Type
165.2	C=O	Carbonyl (Carboxylic acid)
157.5	C-2	Aromatic C-O (Deshielded by oxygen electronegativity)
137.2	C-4	Aromatic CH
135.4	C-6	Aromatic CH
119.5	C-1	Aromatic C-COOH
114.6	C-3	Aromatic CH (Shielded by ortho-oxygen resonance)
113.8	C-5	Aromatic C-Br (Heavy atom effect of bromine)
68.2	C-1'	Aliphatic O-CH ₂

| 37.8, 25.1, 22.6 | C-2', C-3', C-4'/5' | Aliphatic chain carbons |

Infrared (IR) Spectroscopy

IR spectroscopy is utilized primarily to verify the presence of the carboxylic acid and the ether linkage, confirming that saponification was successful.

Table 3: ATR-FTIR Vibrational Assignments

Wavenumber (cm ⁻¹)	Intensity	Causality & Assignment
3200 - 2500	Broad, Strong	O-H stretch: Broadening is caused by extensive intermolecular hydrogen bonding in the solid state.
2958, 2872	Sharp, Medium	C-H stretch: Represents the sp ³ hybridized carbons of the isopentyl group.
1695	Sharp, Strong	C=O stretch: Shifted lower than a typical monomeric acid (~1735 cm ⁻¹) due to hydrogen-bonded dimerization.
1245	Sharp, Strong	C-O stretch: Asymmetric stretching of the alkyl aryl ether.

| 640 | Sharp, Weak | C-Br stretch: Characteristic heavy halogen vibration. |

Mass Spectrometry (MS)

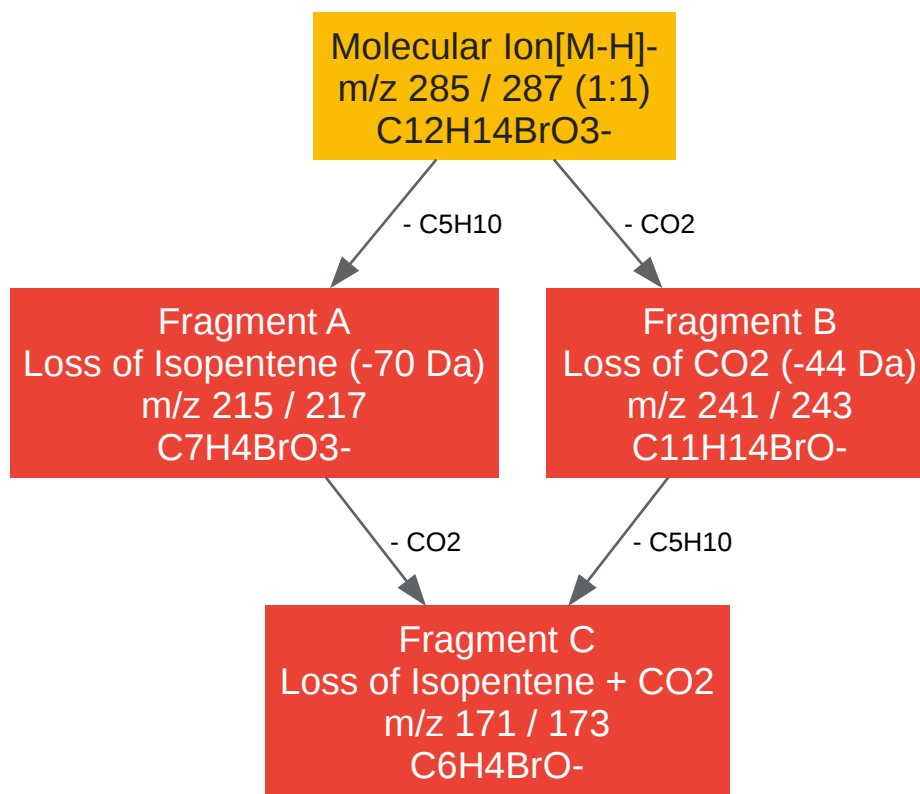
Electrospray Ionization (ESI) in negative mode is the optimal technique for carboxylic acids, as they readily deprotonate to form [M-H]⁻ ions.

The Bromine Isotope Effect: Bromine naturally exists as two isotopes, ⁷⁹Br (50.69%) and ⁸¹Br (49.31%). This creates a highly diagnostic 1:1 doublet for any fragment containing the bromine atom.

Table 4: ESI-MS (Negative Mode) Peak Assignments

m/z	Rel. Abundance	Ion Assignment
285.0 / 287.0	100% / 97%	[M-H] ⁻ Molecular Ion
241.0 / 243.0	~15% / ~14%	[M-H - CO ₂] ⁻

| 215.0 / 217.0 | ~45% / ~44% $[[M-H - C_5H_{10}]^-$ (Loss of isopentene) |



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Figure 2: ESI-MS negative mode fragmentation pathway highlighting bromine isotopic signatures.

Standardized Experimental Protocols

Protocol A: Synthesis of 5-Bromo-2-(isopentyloxy)benzoic acid

This protocol assumes the starting material is methyl 5-bromo-2-hydroxybenzoate.

- Alkylation Reaction:
 - In an oven-dried round-bottom flask, dissolve methyl 5-bromo-2-hydroxybenzoate (1.0 eq, 10 mmol) in anhydrous DMF (20 mL).

- Add anhydrous K_2CO_3 (2.0 eq, 20 mmol) and stir at room temperature for 15 minutes to generate the phenoxide.
- Dropwise, add 1-bromo-3-methylbutane (isopentyl bromide) (1.5 eq, 15 mmol).
- Heat the reaction mixture to 80 °C under a nitrogen atmosphere for 12 hours.
- Validation Check: Monitor via TLC (Hexanes:EtOAc 8:2). The phenolic starting material (lower Rf) should completely convert to the ether intermediate (higher Rf).
- Workup:
 - Quench the reaction with distilled water (50 mL) and extract with Ethyl Acetate (3 x 30 mL). Wash the combined organic layers with brine, dry over Na_2SO_4 , and concentrate in vacuo.
- Saponification:
 - Dissolve the crude ester in a 3:1 mixture of Methanol and Water (40 mL).
 - Add NaOH (3.0 eq, 30 mmol) and reflux at 70 °C for 4 hours.
 - Validation Check: TLC should show the disappearance of the ester spot.
- Precipitation & Isolation:
 - Cool the mixture to room temperature and evaporate the bulk of the methanol in vacuo.
 - Dilute the aqueous layer with water (20 mL) and place in an ice bath.
 - Slowly add 2M HCl dropwise until the pH reaches 2.0. A white to off-white precipitate will crash out immediately.
 - Filter the precipitate under vacuum, wash with cold water, and dry under high vacuum to yield the pure **5-bromo-2-(isopentyloxy)benzoic acid**.

Protocol B: NMR Sample Preparation

- Weigh 10-15 mg of the dried synthesized product into a clean glass vial.

- Dissolve completely in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
- Transfer the clear solution to a standard 5 mm NMR tube using a glass Pasteur pipette. Ensure the sample height is at least 4 cm to prevent shimming errors during acquisition.

References

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